

Historical development and discovery of Ethoprophos as a nematicide.

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Compound of Interest

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The Genesis of a Nematicide: A Technical History of Ethoprophos

An In-depth Technical Guide on the Historical Development and Discovery of **Ethoprophos** for Researchers, Scientists, and Drug Development Professionals.

Abstract

Ethoprophos, an organophosphate nematicide and insecticide, emerged in the 1960s as a significant tool in the management of plant-parasitic nematodes. This technical guide delves into the historical development and discovery of **Ethoprophos**, providing a detailed account of its synthesis, mechanism of action, early experimental evaluations, and the analytical methodologies of the era. Quantitative data from seminal studies are presented in structured tables, and key processes are visualized through logical diagrams to offer a comprehensive resource for researchers in agrochemical development and related fields.

Introduction: The Rise of Organophosphate Nematicides

The mid-20th century saw a surge in the development of synthetic pesticides to meet the demands of a growing global population and the intensification of agriculture. Following the discovery of the insecticidal properties of organophosphates, research expanded to explore their potential against other agricultural pests. Plant-parasitic nematodes, microscopic

roundworms that cause significant crop damage worldwide, were a prime target. In this context of scientific advancement, **Ethoprophos** was developed, offering a new, non-fumigant solution for nematode control.

Discovery and Early Development by Mobil Chemical Corporation

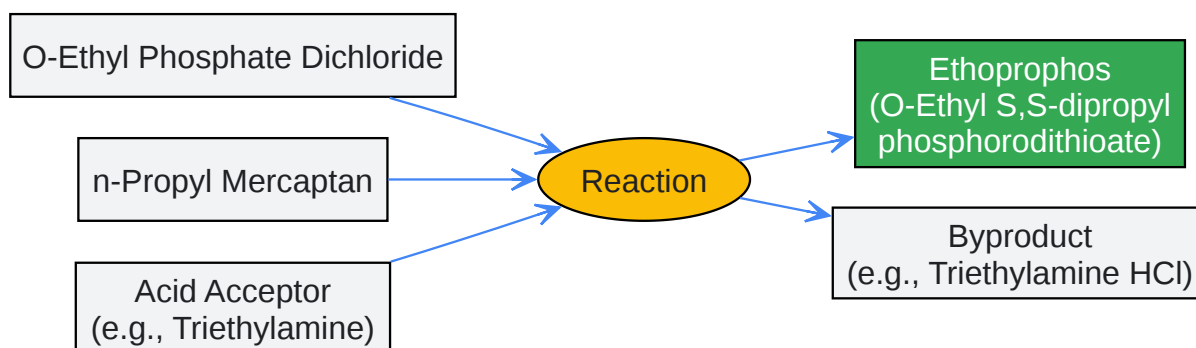
Ethoprophos, chemically known as O-Ethyl S,S-dipropyl phosphorodithioate, was discovered and developed by the Mobil Chemical Corporation in the 1960s.^[1] It was initially assigned the experimental code VC9-104. The development of **Ethoprophos** was part of a broader research initiative by chemical companies to synthesize and screen novel organophosphate compounds for pesticidal activity.

The key inventive steps leading to the commercialization of **Ethoprophos** are documented in U.S. patents filed by Mobil Oil Corp. These patents describe the synthesis and nematicidal properties of a series of phosphorodithioate compounds, including what would become known as **Ethoprophos**.

Chemical Synthesis of Ethoprophos

The synthesis of **Ethoprophos** involves the creation of a phosphorodithioate ester. The primary patented methods from the era describe a multi-step process.

One common synthetic route involves the reaction of an alkylphosphate dihalogenide with a thiol in the presence of an acid acceptor. Specifically, O-ethyl phosphate dichloride is reacted with an excess of n-propyl mercaptan. This reaction yields O-ethyl S,S-di-n-propyl dithiophosphate, the active ingredient of **Ethoprophos**. The process is designed to achieve a high yield and purity of the final product.



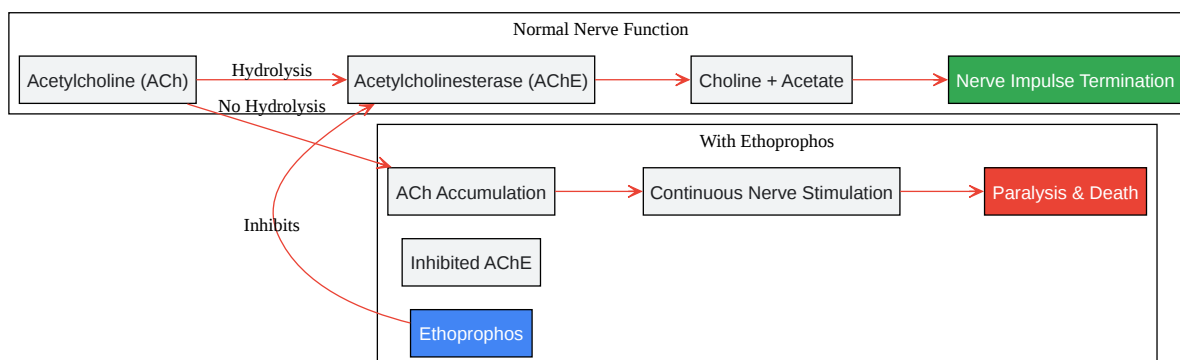
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A simplified diagram of the synthesis of **Ethoprophos**.

Mode of Action: Acetylcholinesterase Inhibition

Ethoprophos, like other organophosphate pesticides, exerts its nematicidal and insecticidal effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system of many organisms, including nematodes, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by **Ethoprophos** leads to an accumulation of ACh at the synaptic cleft, resulting in continuous nerve stimulation. This hyperexcitation of the nervous system leads to paralysis and ultimately, the death of the nematode. The inhibitory action of **Ethoprophos** on nematode AChE has been demonstrated in various studies. While specific kinetic data from the earliest studies on nematodes are scarce in readily available literature, later research confirms that organophosphates like **Ethoprophos** are potent inhibitors of AChE in various nematode species.



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Signaling pathway of Acetylcholinesterase (AChE) inhibition by **Ethoprophos**.

Early Experimental Evaluation of Nematicidal Efficacy

The initial evaluation of **Ethoprophos** (then VC9-104) involved a series of laboratory and field trials to determine its efficacy against key plant-parasitic nematodes and its impact on crop yield.

Efficacy Against Key Nematode Species

Early research focused on demonstrating the effectiveness of **Ethoprophos** against economically important nematode genera such as *Meloidogyne* (root-knot nematodes), *Pratylenchus* (lesion nematodes), and *Globodera* (cyst nematodes).

Table 1: Summary of Early Field Trials of **Ethoprophos** on Tobacco (1968-1970)

Year	Location	Target Nematode	Application Rate (a.i.)	Results
1968-69	Beerwah, Queensland	Meloidogyne javanica	10 lb/acre (10% granular)	No significant increase in leaf yield compared to control.
1969-70	Beerwah, Queensland	Meloidogyne javanica	10 lb/acre (10% granular)	No significant increase in leaf yield compared to control.

Table 2: Summary of Early Field Trials of **Ethoprophos** on Potatoes

Year	Location	Target Nematode	Application Rate (a.i.)	Results
1983	Not Specified	Globodera rostochiensis	5.6 kg/ha	Reduced the number of white females on potato roots.
2001	Idaho, USA	Meloidogyne chitwoodi	19 or 14 l/ha (in combination with metam sodium)	Significantly reduced nematode infestation and increased marketable yield. [2]

Impact on Crop Yield

A primary objective of early field trials was to quantify the impact of **Ethoprophos** treatment on crop yield.

Table 3: Effect of **Ethoprophos** on Banana Yield in West Africa (1976)

Treatment	Application Rate (g a.i./plant)	Mean Bunch Weight (kg)
Untreated Control	-	18.2
Ethoprophos	4.5	21.1

Data from trials in the Ivory Coast.

Experimental Protocols of the Era

The evaluation of nematicides in the 1960s and 1970s followed protocols that laid the groundwork for modern agrochemical testing.

Field Trial Design

Early field trials with **Ethoprophos** typically employed a randomized block design with multiple replications (commonly 4 to 5).[3] Plot sizes were substantial enough to allow for meaningful yield data collection, often consisting of multiple rows of the target crop.[3] Treatments included an untreated control and often a standard nematicide of the time for comparison.

Application of Ethoprophos

In these early trials, granular formulations of **Ethoprophos** were common. Application methods included broadcasting the granules and then incorporating them into the soil to a depth of several inches using equipment like a rototiller. For row crops, band application over the planting row was also a standard practice.

Nematode Extraction and Population Assessment

To assess the efficacy of **Ethoprophos** in reducing nematode populations, soil and root samples were collected at various time points. The nematode extraction techniques prevalent during this period included:

- **Seinhorst Two-Flask Method:** A method for extracting active nematodes from soil.
- **Baermann Funnel Technique:** A widely used method that relies on the active migration of nematodes out of a soil or root sample through a filter into water.

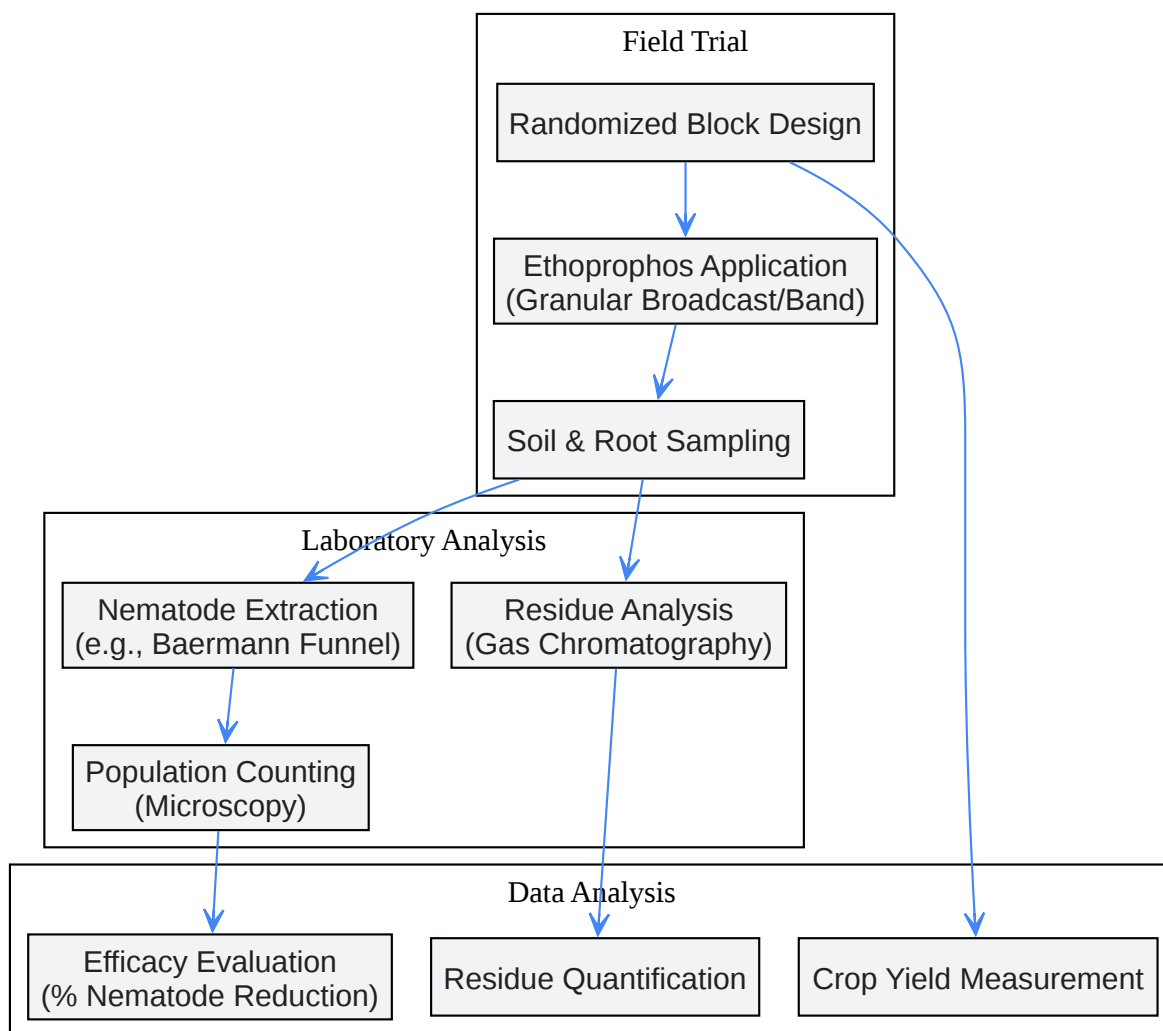
- **Centrifugal Flotation:** A technique that uses centrifugation and a sugar solution to separate nematodes from soil debris based on their different densities.

Nematode populations were then counted under a microscope to determine the level of control achieved by the treatment.

Residue Analysis

The determination of **Ethoprophos** residues in soil and plant tissues was a critical component of its early evaluation. The primary analytical technique used in the 1970s for this purpose was Gas Chromatography (GC). This involved:

- **Extraction:** Residues were extracted from soil or crop samples using an organic solvent.
- **Cleanup:** The extract was then "cleaned up" to remove interfering substances.
- **Analysis:** The purified extract was injected into a gas chromatograph, often equipped with a phosphorus-specific detector, to separate and quantify the amount of **Ethoprophos** present.



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A typical experimental workflow for **Ethoprophos** field trials in the 1960s-1970s.

Conclusion

The discovery and development of **Ethoprophos** by Mobil Chemical Corporation in the 1960s marked a significant advancement in the chemical control of plant-parasitic nematodes. As an organophosphate acetylcholinesterase inhibitor, it provided a non-fumigant alternative for

growers. The early experimental trials, though limited by today's standards in the public record, demonstrated its efficacy in reducing nematode populations and, in some cases, increasing crop yields. The methodologies employed during its development for field evaluation, nematode extraction, and residue analysis were foundational to the robust regulatory science that governs agrochemical development today. This historical perspective provides valuable context for modern researchers engaged in the discovery and development of novel nematicides.

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